

Physicochemical properties of 6-(3-Chlorophenyl)-6-oxohexanoic acid

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Compound of Interest

Compound Name: 6-(3-Chlorophenyl)-6-oxohexanoic acid

CAS No.: 898765-71-4

Cat. No.: B3023921

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An In-Depth Technical Guide to the Physicochemical Properties of 6-(3-Chlorophenyl)-6-oxohexanoic Acid

This guide provides a comprehensive technical overview of the essential physicochemical properties of **6-(3-Chlorophenyl)-6-oxohexanoic acid**. Tailored for researchers, scientists, and professionals in drug development, this document moves beyond a simple data sheet. It delves into the causality behind experimental choices and provides actionable protocols for in-house validation, ensuring a robust understanding and application of this compound in a research and development setting.

Introduction and Chemical Identity

6-(3-Chlorophenyl)-6-oxohexanoic acid is a keto-acid derivative featuring a chlorophenyl group. Its chemical structure dictates its reactivity, solubility, and potential as a building block in medicinal chemistry or materials science. Understanding its fundamental physicochemical properties is a critical first step in any research endeavor.

Chemical Structure:

Caption: Chemical structure of **6-(3-Chlorophenyl)-6-oxohexanoic acid**.

Table 1: Compound Identification

Identifier	Value	Source
IUPAC Name	6-(3-chlorophenyl)-6-oxohexanoic acid	
CAS Number	1017435-97-9	
Molecular Formula	C12H13ClO3	
Molecular Weight	240.68 g/mol	
Canonical SMILES	C1=CC(=CC(=C1)C(=O)CCCCC(=O)O)Cl	

Predicted Physicochemical Properties

While experimental data for this specific molecule is not widely published, we can leverage established computational models to predict key properties. These predictions are invaluable for guiding experimental design, such as selecting appropriate solvent systems or analytical methods.

Table 2: Computationally Predicted Properties

Property	Predicted Value	Significance in Drug Development
logP	2.6 - 3.1	Indicates good lipophilicity, suggesting potential for membrane permeability.
pKa (acidic)	~4.5 - 5.0	The carboxylic acid group will be ionized at physiological pH, impacting solubility and receptor interactions.
Topological Polar Surface Area (TPSA)	54.37 Å ²	Suggests good potential for oral bioavailability based on Veber's rules (TPSA ≤ 140 Å ²).
Rotatable Bonds	6	Indicates a degree of conformational flexibility, which can be important for binding to biological targets.

Experimental Determination of Physicochemical Properties

The following sections outline the standard, validated protocols for determining the key physicochemical properties of a novel compound like **6-(3-Chlorophenyl)-6-oxohexanoic acid**.

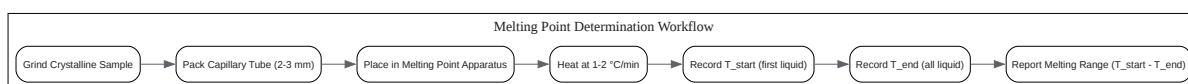
Melting Point Determination

Rationale: The melting point is a fundamental indicator of a compound's purity. A sharp melting range typically signifies high purity, while a broad range can indicate the presence of impurities.

Experimental Protocol:

- **Sample Preparation:** A small amount of the crystalline solid is finely ground and packed into a capillary tube to a height of 2-3 mm.

- Instrumentation: A digital melting point apparatus (e.g., a Stuart SMP30 or similar) is used.
- Measurement: The sample is heated at a slow, controlled rate (e.g., 1-2 °C/min) near the expected melting point.
- Data Recording: The temperature at which the first drop of liquid appears and the temperature at which the entire sample is liquid are recorded as the melting range.



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Caption: Workflow for Melting Point Determination.

Solubility Assessment

Rationale: Solubility in both aqueous and organic solvents is critical for formulation development, biological testing, and purification strategies. The presence of both a lipophilic chlorophenyl ring and a hydrophilic carboxylic acid suggests a nuanced solubility profile.

Experimental Protocol (Thermodynamic Solubility):

- Solvent Selection: A panel of relevant solvents should be chosen, including water, phosphate-buffered saline (PBS, pH 7.4), ethanol, methanol, and dimethyl sulfoxide (DMSO).
- Sample Preparation: An excess amount of the compound is added to a known volume of each solvent in a sealed vial.
- Equilibration: The vials are agitated at a constant temperature (e.g., 25 °C) for a sufficient time (e.g., 24-48 hours) to ensure equilibrium is reached.

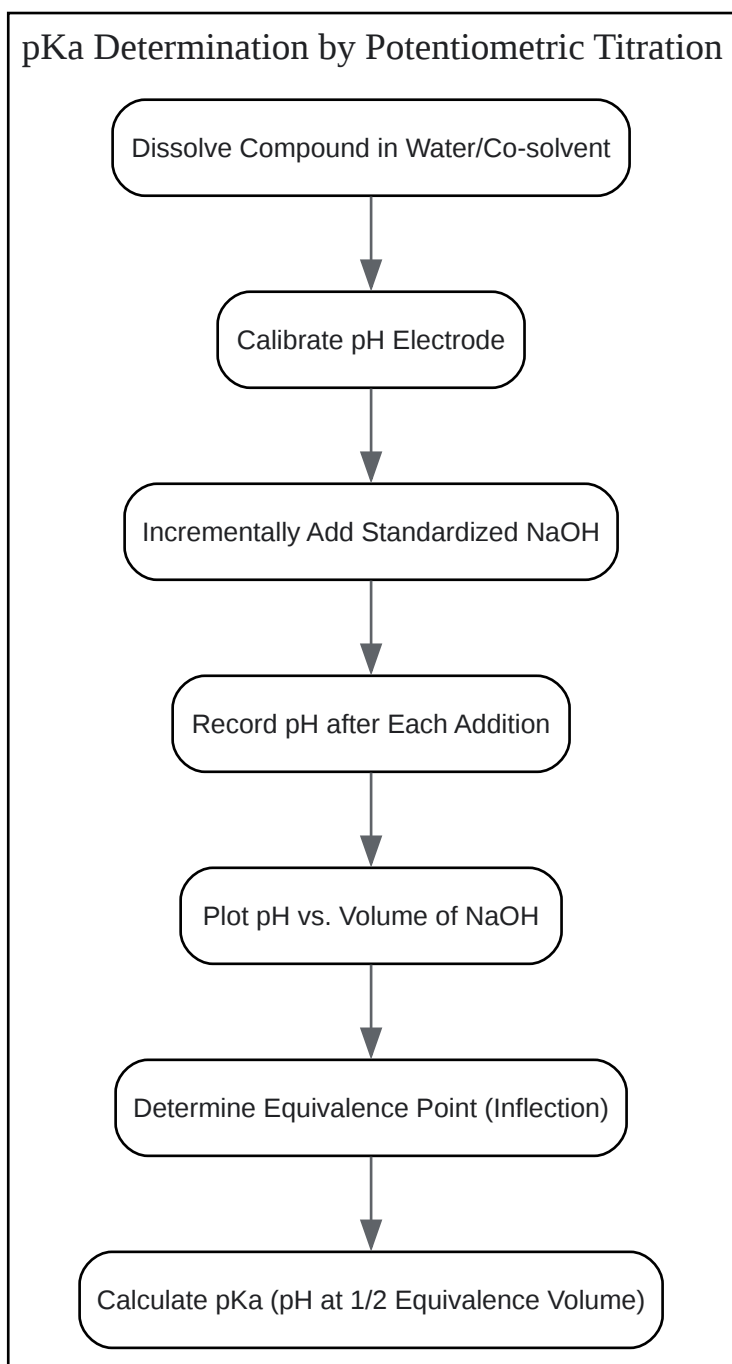
- **Separation:** The resulting suspension is filtered (e.g., using a 0.45 μm syringe filter) or centrifuged to separate the undissolved solid.
- **Quantification:** The concentration of the dissolved compound in the clear supernatant is determined using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection, against a standard curve.

pKa Determination

Rationale: The pKa value defines the pH at which the carboxylic acid group is 50% ionized. This is a critical parameter influencing a molecule's absorption, distribution, metabolism, and excretion (ADME) profile.

Experimental Protocol (Potentiometric Titration):

- **Sample Preparation:** A known amount of the compound is dissolved in a suitable solvent, typically a mixture of water and a co-solvent like methanol or ethanol to ensure initial solubility.
- **Titration:** A standardized solution of a strong base (e.g., 0.1 M NaOH) is incrementally added to the sample solution.
- **pH Monitoring:** The pH of the solution is monitored continuously using a calibrated pH electrode after each addition of the titrant.
- **Data Analysis:** The equivalence point (the point of inflection) is determined from the titration curve (pH vs. volume of titrant). The pKa is the pH at which half of the volume to the equivalence point has been added.



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Caption: Workflow for pKa Determination.

Structural Confirmation and Purity Analysis

Beyond physicochemical properties, confirming the chemical structure and assessing the purity of any new batch of material is paramount.

Table 3: Analytical Methods for Structural Elucidation and Purity

Technique	Information Provided
^1H NMR	Confirms the proton environment, including the number of protons, their chemical shifts, and splitting patterns, which validates the carbon skeleton.
^{13}C NMR	Determines the number and types of carbon atoms in the molecule, including the carbonyl and aromatic carbons.
Mass Spectrometry (MS)	Provides the accurate mass of the molecule, confirming the molecular formula. Fragmentation patterns can offer additional structural insights.
Infrared (IR) Spectroscopy	Identifies key functional groups, such as the C=O stretch of the ketone and carboxylic acid, and the O-H stretch of the carboxylic acid.
High-Performance Liquid Chromatography (HPLC)	Serves as the primary method for determining the purity of the compound by separating it from any impurities or starting materials.

Conclusion

The physicochemical properties of **6-(3-Chlorophenyl)-6-oxohexanoic acid**, characterized by its dual lipophilic and hydrophilic nature, suggest it is a compound with interesting potential for further research. While comprehensive experimental data is not yet widely available in the public domain, the predictive data and established experimental protocols outlined in this guide provide a robust framework for its evaluation. Adherence to these methodologies will ensure the generation of high-quality, reliable data, which is the cornerstone of successful scientific and drug development programs.

References

- PubChem [Internet]. Bethesda (MD): National Library of Medicine (US), National Center for Biotechnology Information; 2004-. PubChem Compound Summary for CID 21969418, **6-(3-chlorophenyl)-6-oxohexanoic acid**; [cited 2024 May 21]. Available from: [\[Link\]](#)
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